

Troubleshooting common issues with WENZEL LH 65 probe calibration

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Compound of Interest

Compound Name: LH65.3

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WENZEL LH 65 Probe Calibration Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving common issues encountered during WENZEL LH 65 probe calibration.

Frequently Asked Questions (FAQs)

Q1: What is the purpose of probe calibration on the WENZEL LH 65?

A1: Probe calibration on a Coordinate Measuring Machine (CMM) like the WENZEL LH 65 is a critical procedure to determine the precise effective diameter and center position of the stylus tip relative to the machine's coordinate system.^[1] This process ensures the accuracy and reliability of all subsequent measurements by compensating for any mechanical and electronic offsets in the probing system.

Q2: How often should I calibrate the probe on my WENZEL LH 65?

A2: The frequency of probe calibration depends on several factors, including the stability of the measuring environment, the frequency of use, and the criticality of the measurements. As a general guideline, it is recommended to perform a probe calibration at the beginning of each measurement session, after a change of stylus or probe, or if there is a suspicion of a probe

crash. Regular calibration, potentially on a weekly or even daily basis for high-usage systems, is crucial for maintaining measurement accuracy.

Q3: What are the main types of probes used with the WENZEL LH 65 and do their calibration procedures differ?

A3: The WENZEL LH 65 is compatible with a range of Renishaw probes, most commonly the TP20/TP200 touch-trigger probes and the SP25M scanning probe.[2] The calibration procedures for these probes differ slightly. Touch-trigger probes like the TP200 require the measurement of a limited number of points on a reference sphere to determine the stylus tip's center and effective diameter. In contrast, scanning probes like the SP25M require a more complex calibration involving scanning across the reference sphere to characterize the probe's performance over its measurement range, often using a non-linear, third-order polynomial method.[3][4]

Q4: What is a "master probe" and why is it important for calibration?

A4: A "master probe" or reference probe is the first stylus tip that is calibrated and is used to establish the location of the reference sphere in the CMM's coordinate system. All subsequent stylus tip calibrations are then performed relative to this established sphere position. This ensures that all probe tips are calibrated to the same reference, which is crucial for measurement consistency when using multiple styli.

Q5: What does an "Out of Tolerance" error mean during calibration?

A5: An "Out of Tolerance" error during calibration indicates that the measured deviation of the probe's performance exceeds a predefined acceptance limit.[5] This could be related to the form, diameter, or centering of the stylus tip. The specific tolerance values are typically defined in the measurement software (Metrosoft QUARTIS) and are based on the probe manufacturer's specifications and the required measurement uncertainty for the application.

Troubleshooting Guides

This section provides solutions to common problems you may encounter during the WENZEL LH 65 probe calibration process using Metrosoft QUARTIS software.

Issue 1: Inconsistent Calibration Results or High Standard Deviation

Symptoms:

- The standard deviation reported after calibration is higher than the typical baseline for your machine.
- Repeated calibrations of the same probe yield significantly different results.

Possible Causes and Solutions:

Cause	Solution
Contaminated Stylus or Reference Sphere	Clean the stylus tip and the reference sphere with a lint-free cloth and a recommended cleaning solution (e.g., isopropyl alcohol). Even small particles of dust or oil can significantly affect calibration results.
Loose Stylus or Probe Connection	Ensure that the stylus is securely tightened to the probe module and that the probe is firmly mounted to the probe head. A loose connection can introduce variability in the trigger point.
Worn or Damaged Stylus	Inspect the stylus tip for signs of wear, flatness, or damage. A worn stylus will not have a perfectly spherical tip, leading to inconsistent measurements. Replace the stylus if any damage is observed.
Environmental Factors	Vibrations from nearby equipment or fluctuations in temperature can impact the CMM's performance. Ensure the CMM is in a stable environment as specified by the manufacturer. The WENZEL LH 65 has an operating temperature range of 15-30°C. [6]
Incorrect Probing Parameters	Verify that the probing speed, touch force, and other calibration parameters in Metrosoft QUARTIS are set according to the probe manufacturer's recommendations.

Issue 2: "Probe Calibration Failed" or Specific Error Message in Metrosoft QUARTIS

Symptoms:

- Metrosoft QUARTIS displays a generic "Probe Calibration Failed" message.

- A specific error code, such as "E_ORIENTATION_CALCULATION", appears during the calibration routine.[7]

Possible Causes and Solutions:

Cause	Solution
Incorrect Probe Head Angle	For articulating probe heads, ensure that the selected probe head angle (e.g., A0 B0) is correctly defined and that the head is properly seated at that angle. An incorrect orientation can lead to calculation errors.
Incorrect Reference Sphere Location	If the reference sphere has been moved, its position must be re-established with the master probe before calibrating other styli. Ensure the CMM can accurately locate and measure the sphere.
Software Configuration Issue	Verify that the correct probe and stylus are selected in the Metrosoft QUARTIS probe management settings. Incorrectly defined stylus length or tip diameter will cause the calibration to fail.
Mechanical Issue with the CMM	In rare cases, a mechanical issue with the CMM's drives or scales could cause positioning errors that lead to calibration failure. If the problem persists, contact WENZEL service for support.
Insufficient Number of Measurement Points	Ensure that the number of points being measured on the reference sphere is sufficient for a robust calibration. Refer to the Metrosoft QUARTIS manual for recommended settings.

Issue 3: Probe Changer Malfunction During Automatic Calibration

Symptoms:

- The CMM fails to pick up or deposit a probe from the changer rack during an automatic calibration sequence.
- A collision occurs between the probe and the changer rack.

Possible Causes and Solutions:

Cause	Solution
Incorrect Probe Changer Rack Calibration	The positions of the ports in the probe changer rack must be accurately calibrated. If the rack has been bumped or moved, it will need to be recalibrated.
Debris in the Probe Changer Port	Inspect the probe changer ports for any debris that may be obstructing the proper seating of the probe.
Misaligned Probe in the Port	Ensure that the probes are correctly seated in the changer ports. A misaligned probe may not be picked up correctly by the CMM head.
Software Communication Error	Verify the communication between Metrosoft QUARTIS and the probe changer controller. A restart of the software and the CMM controller may resolve temporary communication issues.

Experimental Protocols

Protocol 1: Standard Calibration of a Renishaw TP200 Touch-Trigger Probe

- Preparation:
 - Ensure the WENZEL LH 65 CMM is powered on and has reached a stable operating temperature.

- Clean the reference sphere and the stylus tip of the TP200 probe module with a lint-free cloth and isopropyl alcohol.
- Securely mount the reference sphere to the CMM table.
- Procedure in Metrosoft QUARTIS:
 - Launch the Metrosoft QUARTIS software.
 - Select the probe to be calibrated from the probe management window.
 - Initiate the probe calibration routine.
 - If calibrating the master probe, the software will prompt you to manually take a point on the top of the reference sphere to define its approximate location.
 - The CMM will then automatically measure a predefined number of points (typically 5-9) on the surface of the reference sphere.
 - Metrosoft QUARTIS will calculate the effective stylus tip diameter and its center offset.
- Data Analysis:
 - Review the calibration results, paying close attention to the standard deviation. A low standard deviation indicates a good quality calibration.
 - Compare the calculated effective diameter to the nominal diameter of the stylus tip.

Protocol 2: Calibration of a Renishaw SP25M Scanning Probe

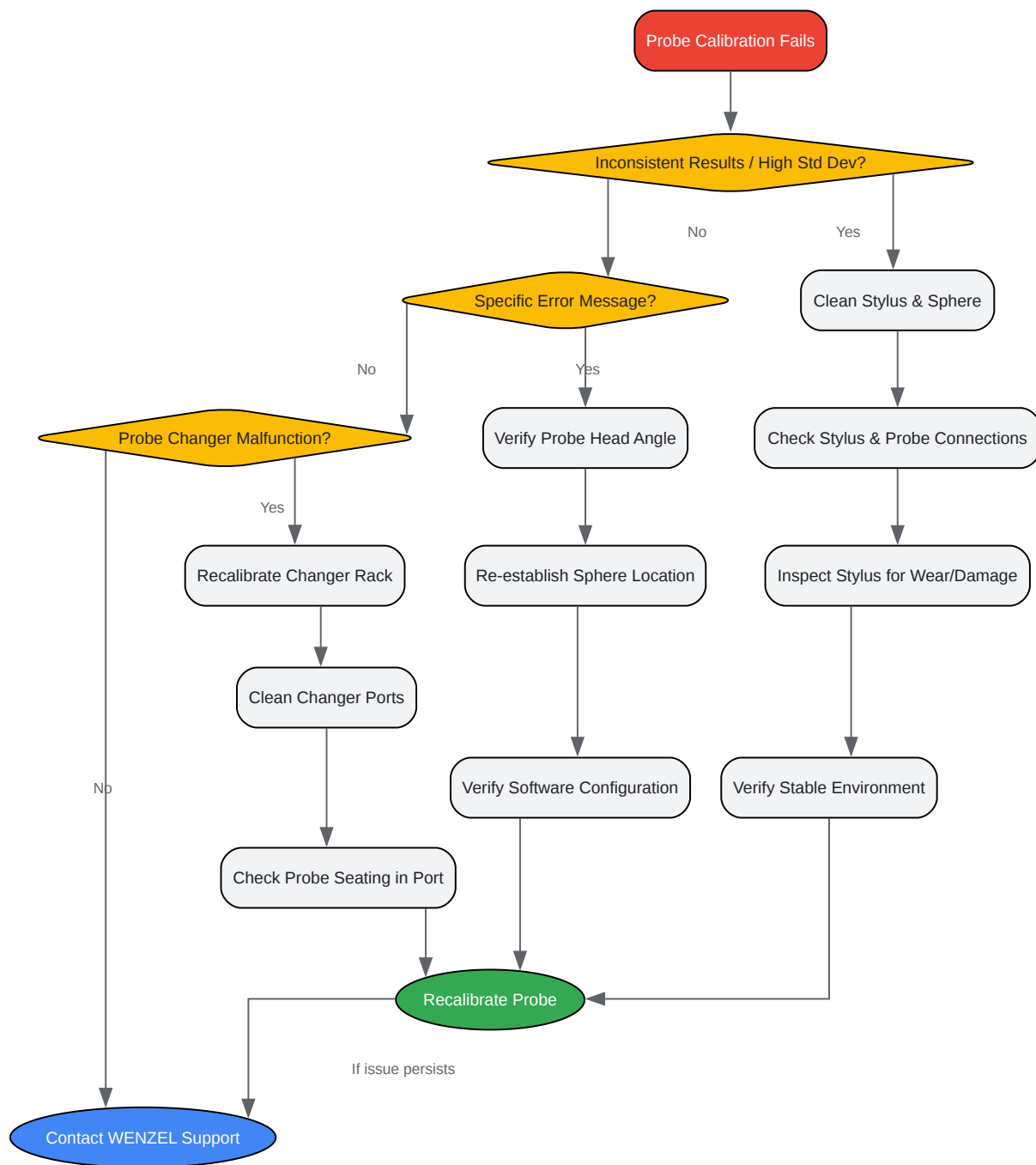
- Preparation:
 - Follow the same preparation steps as for the TP200 probe.
- Procedure in Metrosoft QUARTIS:
 - Select the SP25M probe and the appropriate stylus configuration in the software.

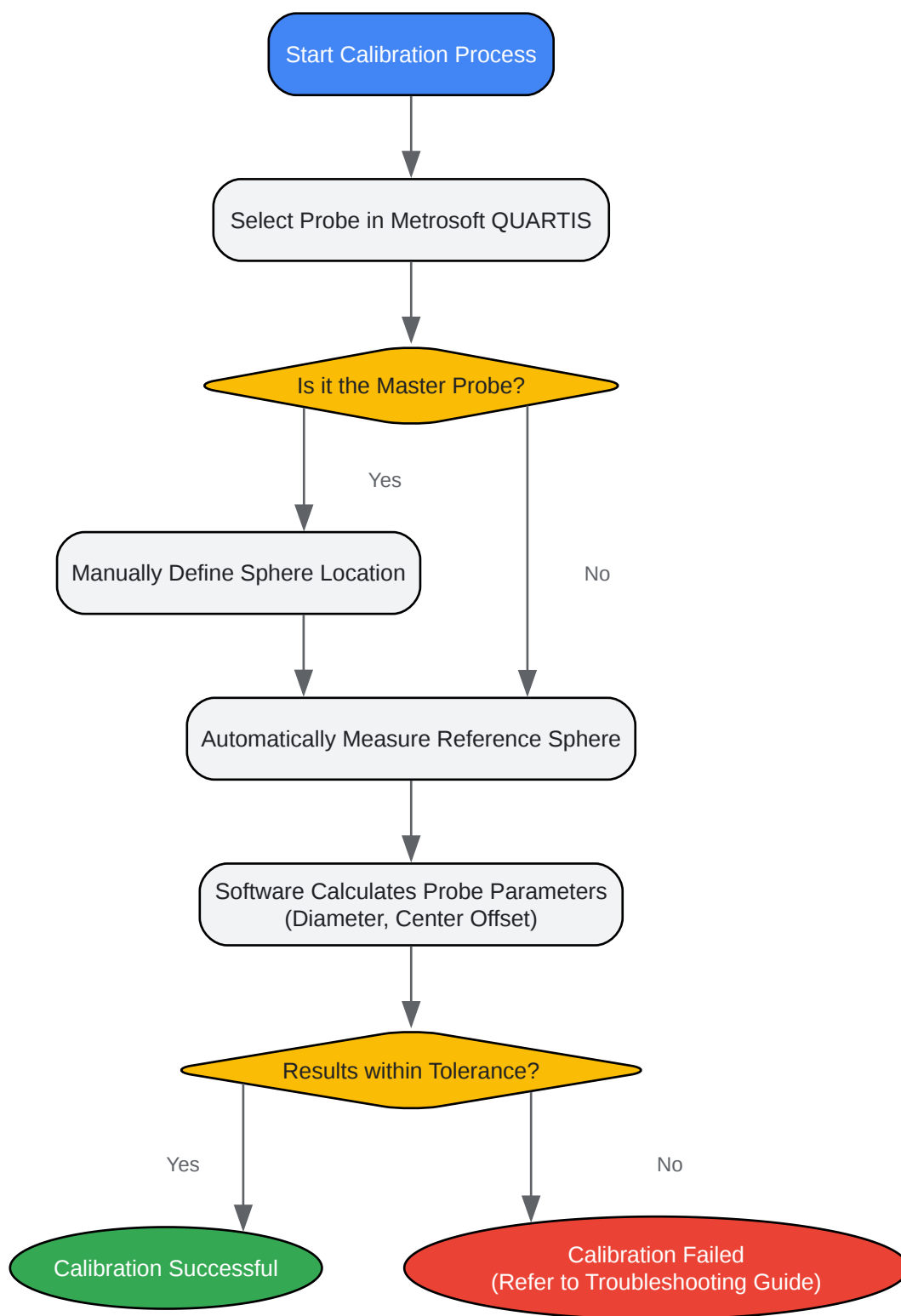
- Initiate the scanning probe calibration routine. This process is typically more automated than the touch-trigger calibration.
- The CMM will perform a series of scans across the reference sphere at different latitudes and longitudes.
- Metrosoft QUARTIS utilizes a non-linear, third-order polynomial algorithm to characterize the probe's performance across its entire operating range.[3][4]
- Data Analysis:
 - The software will provide a detailed report of the calibration, including parameters that define the probe's performance.
 - It is important to ensure that the calibration routine has been completed without any errors.

Quantitative Data Summary

Parameter	Typical Value/Range	Notes
Probing Uncertainty (TP200)	< 2 μm	This is the uncertainty associated with a single touch-trigger point.
Probing Uncertainty (SP25M)	1.4 μm	Specified probing uncertainty for the SP25 head on a WENZEL LH 65.[6]
Volumetric Scanning Probing Uncertainty (SP25M)	2.0 μm	Represents the uncertainty when performing a scanning measurement.[6]
Calibration Standard Deviation	< 0.002 mm (2 μm)	A common target for a high-quality calibration. This value can vary based on the probe and stylus combination. A new machine can often achieve better results.
Reference Sphere Diameter Tolerance	Grade 5 or better (± 0.0001 mm)	The accuracy of the reference sphere is critical for an accurate calibration.

Visualizations





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